

4-Propylbenzaldehyde physical properties

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Compound of Interest

Compound Name: 4-Propylbenzaldehyde

Cat. No.: B1360211

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Core Physical and Chemical Properties

4-Propylbenzaldehyde, also known as p-propylbenzaldehyde, is an aromatic aldehyde with a propyl group attached to the para position of the benzaldehyde ring.^[1] Its chemical structure plays a significant role in defining its physical characteristics and reactivity.

Data Presentation: Summary of Physical Properties

The following table summarizes the key physical properties of **4-Propylbenzaldehyde** based on available literature data.

Property	Value	Units
Molecular Formula	C ₁₀ H ₁₂ O	
Molecular Weight	148.20	g/mol
Appearance	Colorless to pale yellow liquid	
Boiling Point	239.0 to 240.0 °C (at 760 mmHg) 95 °C (at 6 Torr)	°C
Melting Point	19	°C
Density	1.0050 (at 25 °C) 0.985	g/mL g/cm ³
Refractive Index	1.532 (at 20 °C, n ₂₀ /D) 1.539	
Vapor Pressure	0.039	mmHg (at 25 °C)
Flash Point	96.5 - 103	°C
Solubility	Soluble in alcohol, acetone (slightly), DMSO (sparingly), methanol (slightly). [2] [3] [4] Slightly soluble in water. [1] [5]	

Experimental Protocols for Property Determination

Accurate determination of physical properties is critical for the identification, purity assessment, and application of chemical compounds.[\[6\]](#)[\[7\]](#) The following sections detail the standard experimental methodologies for measuring the key physical properties of liquid aldehydes like **4-Propylbenzaldehyde**.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[8\]](#) For a pure compound, this temperature is constant during boiling.[\[9\]](#)

Methodology: Micro-Boiling Point (Capillary Method)

This method is suitable for small sample volumes.[\[10\]](#)

- **Sample Preparation:** A few milliliters of **4-Propylbenzaldehyde** are placed into a small test tube or fusion tube.[\[11\]](#)[\[12\]](#)
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid and the sealed end protruding above.[\[12\]](#)
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then placed in a heating apparatus, such as a Thiele tube filled with oil or a metal heating block.[\[6\]](#)[\[10\]](#)[\[13\]](#)
- **Heating and Observation:** The apparatus is heated gently and steadily.[\[10\]](#)[\[13\]](#) Initially, a stream of bubbles will emerge from the capillary tube as trapped air expands and is expelled.[\[10\]](#) As the temperature approaches the boiling point, a rapid and continuous stream of bubbles of the substance's vapor will emerge from the capillary.[\[10\]](#)
- **Boiling Point Reading:** Heating is discontinued at this point. The liquid will begin to cool, and the stream of bubbles will slow down. The moment the bubbling stops and the liquid just begins to be drawn back into the capillary tube, the temperature is recorded. This temperature is the boiling point of the liquid.[\[10\]](#)

Melting Point Determination

The melting point is the temperature at which a substance transitions from a solid to a liquid state.[\[13\]](#) For pure crystalline compounds, this occurs over a narrow range.[\[6\]](#)[\[14\]](#) Impurities typically lower the melting point and broaden the melting range.[\[6\]](#)[\[7\]](#)[\[14\]](#)

Methodology: Capillary Method

This is the most common method for determining the melting point of a solid.[\[15\]](#)

- **Sample Preparation:** A small amount of solidified **4-Propylbenzaldehyde** (cooled below its 19 °C melting point) is finely powdered.[\[15\]](#) The open end of a capillary tube is pressed into the powder.[\[6\]](#) The tube is then tapped gently to pack the solid into the sealed end, filling it to a height of 1-2 mm.[\[13\]](#)
- **Apparatus Setup:** The filled capillary tube is placed in a melting point apparatus, which consists of a heated block and a viewing lens or camera.[\[6\]](#)[\[15\]](#)

- **Heating and Observation:** The sample is heated rapidly to a temperature just below the expected melting point. The heating rate is then reduced significantly (e.g., 1-2 °C per minute).[6]
- **Melting Range Reading:** Two temperatures are recorded: the temperature at which the first drop of liquid appears and the temperature at which the entire sample has completely melted. This range is reported as the melting point.[6][13]

Density Determination

Density is the mass of a substance per unit volume. For liquids, it is commonly determined using a pycnometer or a digital density meter.

Methodology: Pycnometer Method

- **Preparation:** A pycnometer (a small glass flask with a precise volume) is thoroughly cleaned, dried, and its empty mass is accurately weighed (m_1).
- **Sample Filling:** The pycnometer is filled with **4-Propylbenzaldehyde**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the exterior.
- **Weighing:** The filled pycnometer is weighed to determine the mass of the pycnometer plus the liquid (m_2). The mass of the liquid is ($m_2 - m_1$).
- **Volume Determination:** The process is repeated with a reference substance of known density at the same temperature, typically distilled water. The pycnometer is cleaned, filled with water, and weighed (m_3). The mass of the water is ($m_3 - m_1$). The volume of the pycnometer (V) is calculated using the known density of water (ρ_{water}) at that temperature: $V = (m_3 - m_1) / \rho_{\text{water}}$.
- **Density Calculation:** The density of **4-Propylbenzaldehyde** (ρ_{sample}) is then calculated using the mass of the sample and the determined volume of the pycnometer: $\rho_{\text{sample}} = (m_2 - m_1) / V$.

Refractive Index Determination

The refractive index (n) of a medium is a dimensionless number that describes how fast light travels through it.^[16] It is defined as the ratio of the speed of light in a vacuum to the speed of light in the medium.^[17]

Methodology: Abbe Refractometer

The Abbe refractometer is a common laboratory instrument for measuring the refractive index of liquids.^[17]

- **Calibration:** The instrument is first calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of **4-Propylbenzaldehyde** are placed on the surface of the measuring prism.
- **Measurement:** The prisms are closed, and the light source is switched on. While looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark regions is sharp and centered in the crosshairs.
- **Dispersion Correction:** If a color fringe is visible at the boundary, the dispersion compensator is adjusted until the boundary is a sharp, achromatic line.
- **Reading:** The refractive index value is read directly from the instrument's scale. The temperature should also be recorded, as the refractive index is temperature-dependent. The notation $n_{20/D}$ indicates the refractive index was measured at 20°C using the sodium D-line (589 nm) as the light source.^{[4][18][19][20]}

Solubility Determination

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature to form a saturated solution.^[21]

Methodology: Shake-Flask Method

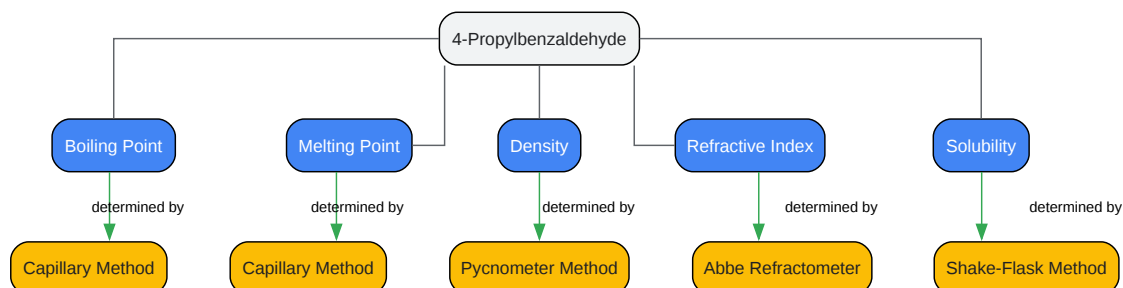
This is a classical and reliable method for determining equilibrium solubility.^{[22][23]}

- **Preparation:** An excess amount of **4-Propylbenzaldehyde** (solute) is added to a known volume of the solvent (e.g., water, alcohol) in a flask.^[22]

- **Equilibration:** The flask is sealed and placed in a shaker or agitator within a constant temperature bath. The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.[\[23\]](#)
- **Phase Separation:** After equilibration, the agitation is stopped, and the mixture is allowed to stand, permitting the undissolved excess solute to settle.[\[24\]](#)
- **Sampling:** A sample of the supernatant (the clear, saturated solution) is carefully withdrawn using a syringe fitted with a filter to prevent any undissolved solid particles from being collected.
- **Analysis:** The concentration of **4-Propylbenzaldehyde** in the filtered sample is determined using a suitable analytical technique, such as UV-Vis spectroscopy, gas chromatography (GC), or high-performance liquid chromatography (HPLC).
- **Solubility Expression:** The determined concentration represents the solubility of **4-Propylbenzaldehyde** in that solvent at the specified temperature and is typically expressed in units such as mg/L or g/100 mL.[\[2\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical relationship between the chemical compound and the experimental determination of its core physical properties.



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Caption: Workflow for the experimental characterization of **4-Propylbenzaldehyde**'s physical properties.

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